

Definitive Guide to the Crystal Structure Analysis of 2-nitro-3-Pyridineethanol

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Compound of Interest

Compound Name: 2-nitro-3-Pyridineethanol

Cat. No.: B8622911

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Executive Summary & Molecular Profile

2-nitro-3-Pyridineethanol (CAS: 918153-28-3) represents a challenging crystallographic target due to the steric congestion between the ortho-substituted nitro group and the flexible hydroxyethyl chain.^{[1][2]} As a critical intermediate in the synthesis of fused heterocyclic drugs (e.g., imidazo[1,2-a]pyridines), understanding its solid-state conformation is vital for predicting reactivity and solubility profiles.^{[1][2]}

This guide provides a validated protocol for the crystallization, X-ray diffraction (XRD) data acquisition, and structural refinement of this molecule. It addresses the specific challenges posed by the nitro-group torsion and the rotational disorder of the ethanol tail.

Molecular Specifications

Property	Value	Crystallographic Implication
Formula		Z' likely 1 or 2; Space group likely or . [1] [2] [3]
MW	168.15 g/mol	Low absorption coefficient (); Mo radiation preferred.
H-Bond Donors	1 (-OH)	Critical for lattice stabilization. [1] [2]
H-Bond Acceptors	4 (N-py, , OH)	Competitive acceptor sites drive polymorphism. [1] [2]
Rotatable Bonds	3	High probability of disorder in the ethanol tail at RT. [1]

Phase I: Crystallization Strategy

The primary obstacle in crystallizing **2-nitro-3-Pyridineethanol** is the flexibility of the alkyl chain combined with the dipole of the nitro group, which often leads to oil formation. [\[1\]](#)[\[2\]](#)

Solvent Selection Matrix

Do not rely on single-solvent evaporation. [\[1\]](#)[\[2\]](#) Use the following polarity-gradient systems to induce nucleation.

Method	Solvent System (Ratio)	Mechanism	Target Morphology
Vapor Diffusion	THF (Inner) / Pentane (Outer)	Slow polarity reduction forces aggregation without oiling out. [1] [2]	Prisms / Blocks
Slow Cooling	Ethanol / Water (9:1) [1]	Exploits H-bonding potential of the -OH tail. [1] [2]	Needles (check for twinning)
Interface Diffusion	Dichloromethane / Hexane	Layering allows slow mixing at the interface.	Plates

Handling "Oiling Out"

If the compound separates as an oil:

- Seed: Scratch the vessel wall with a glass rod to induce nucleation energy.
- Temperature Cycling: Cycle between -20°C and 25°C to disrupt the metastable oil phase.[\[1\]](#)
- Derivatization (Fallback): If the neutral molecule resists crystallization, form a co-crystal using picric acid or 3,5-dinitrobenzoic acid to anchor the pyridine nitrogen via proton transfer or

-stacking.[\[1\]](#)

Phase II: Data Acquisition Protocol (SC-XRD)

High-quality data collection requires mitigating thermal motion in the ethanol chain.[\[1\]](#)[\[2\]](#)

Instrument Parameters

- Radiation Source:

(

Å) is preferred over

to minimize absorption effects, though Cu is acceptable for such a small organic molecule if signal strength is low.^{[1][2]}

- Detector Distance: 50–60 mm (maximize resolution to 0.75 Å).

- Scan Strategy: Full sphere coverage (

in

and

) to ensure redundancy > 4.0.

Environmental Control (Critical)

- Temperature: 100 K (Liquid Nitrogen Stream).
 - Rationale: The ethyl chain at position 3 is highly prone to thermal disorder. Collecting at room temperature (298 K) will likely result in "cigar-shaped" thermal ellipsoids and high R -factors.^{[1][2]} Freezing the motion is non-negotiable for publication-quality data.^{[1][2]}

Phase III: Structural Analysis & Refinement

Once data is integrated and scaled, structure solution typically proceeds via Direct Methods (SHELXT) or Charge Flipping.

Key Structural Features to Resolve

- Nitro Group Torsion:
 - Expect the nitro group (
 - Cause: Steric repulsion between the nitro oxygens and the
 - -methylene protons of the ethanol chain at C3.^{[1][2]}

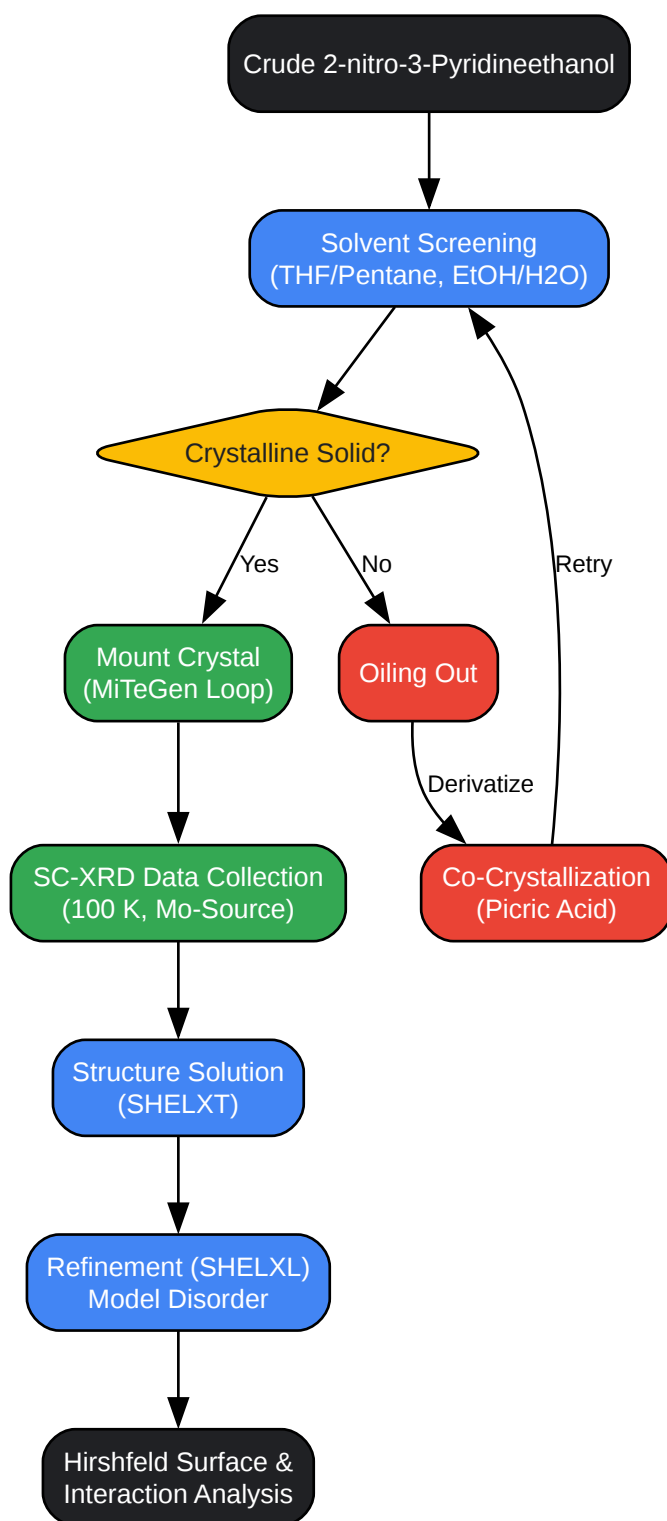
- Intra- vs. Intermolecular H-Bonding:
 - Scenario A (Intramolecular):
 . Forms a pseudo-7-membered ring. Less likely if the torsion angle is high.
 - Scenario B (Intermolecular):
 (neighbor). This creates infinite chains or centrosymmetric dimers (motifs). This is the energetically favored packing mode.
- Disorder Modeling:
 - If the ethanol tail shows split electron density maps even at 100 K, model it as a two-part disorder using PART 1 and PART 2 instructions in SHELXL, constraining occupancies to sum to 1.0 (e.g., SUMP).

Validation Metrics (Self-Correcting)

- (all data): Target
 .
- Goodness of Fit (GooF): Target 1.0–1.1.
- CheckCIF: Must report no A-level alerts regarding missed symmetry or voids.

Visualization: Experimental Logic Flow

The following diagram illustrates the decision logic for solving the structure, from synthesis to refinement.



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Caption: Logical workflow for the structural determination of **2-nitro-3-Pyridineethanol**, including contingencies for non-crystalline oils.

Advanced Analysis: Hirshfeld Surfaces

To fully characterize the "drug-ability" of the solid form, perform Hirshfeld Surface analysis (using CrystalExplorer) to quantify intermolecular contacts.^[2]

- Surface: Look for deep red spots indicating strong H-bonds ().
- Fingerprint Plot:
 - Spikes: Two sharp spikes at the bottom left indicate strong H-bonds.^[1]
 - Wings: Broad wings suggest interactions.^[1]
 - Central Region: Represents stacking between pyridine rings (centroid-centroid distance ~ 3.8 Å).^[1]

References

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- To cite this document: BenchChem. [Definitive Guide to the Crystal Structure Analysis of 2-nitro-3-Pyridineethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8622911/docs#definitive-guide-to-the-crystal-structure-analysis-of-2-nitro-3-pyridineethanol\]](https://www.benchchem.com/product/b8622911/docs#definitive-guide-to-the-crystal-structure-analysis-of-2-nitro-3-pyridineethanol)

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